

# Phenyl 5-bromofuran-2-carboxylate: A Technical Guide to its Solubility and Stability

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## Compound of Interest

Compound Name: *Phenyl 5-bromofuran-2-carboxylate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability profile of **Phenyl 5-bromofuran-2-carboxylate**, a molecule of interest in pharmaceutical and materials science research. Due to the limited availability of specific data for this exact compound, this document leverages information on the closely related analogue, 4-(methoxycarbonyl)**phenyl 5-bromofuran-2-carboxylate**, to provide valuable insights. Furthermore, it details standardized experimental protocols for determining the precise solubility and stability characteristics of **Phenyl 5-bromofuran-2-carboxylate**.

## Core Physicochemical Properties

A foundational understanding of a compound's physical characteristics is crucial for its development and application. While specific data for **Phenyl 5-bromofuran-2-carboxylate** is not readily available in the cited literature, the properties of its methoxycarbonyl analogue provide a useful reference point.

Property	Value (for 4-(methoxycarbonyl)phenyl 5-bromofuran-2-carboxylate)
Molecular Formula	C <sub>13</sub> H <sub>9</sub> BrO <sub>5</sub>
Melting Point	99–101 °C[1]
Appearance	White crystals[1]

## Solubility Profile

The solubility of a compound is a critical parameter for its formulation and delivery. Qualitative assessments of related furan-containing compounds suggest a general trend of good solubility in common organic solvents and limited solubility in aqueous solutions.

### Qualitative Solubility:

Research on a series of 4-(methoxycarbonyl)phenyl 5-aryl furan-2-carboxylates, which includes the bromo-analogue, has indicated "a high solubility in common organic solvents"[2]. Another study on S-derivatives of 5-(5-bromofuran-2-yl)-4-methyl-1,2,4-triazol-3-thiols found them to be "practically insoluble in water and soluble in dimethylformamide". Furan, the core heterocyclic ring, is known to be soluble in common organic solvents like alcohol, ether, and acetone, and only slightly soluble in water.

### Experimental Protocol for Determining Quantitative Solubility:

To ascertain the precise solubility of **Phenyl 5-bromofuran-2-carboxylate** in various solvents, the following experimental protocol, based on standard laboratory methods, is recommended[3][4][5][6][7].



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**Figure 1:** Experimental workflow for determining the quantitative solubility of **Phenyl 5-bromofuran-2-carboxylate**.

#### Methodology:

- **Preparation of Saturated Solutions:** Add an excess amount of **Phenyl 5-bromofuran-2-carboxylate** to a known volume of the selected solvent (e.g., water, ethanol, methanol, acetone, dimethylformamide, dichloromethane) in a sealed vial.
- **Equilibration:** Agitate the vials at a constant temperature (e.g., 25 °C) for a sufficient period (typically 24 hours) to ensure equilibrium is reached.
- **Separation:** Allow the vials to stand undisturbed for a period to allow the undissolved solid to settle. Carefully filter the supernatant using a syringe filter (e.g., 0.45 µm) to obtain a clear, saturated solution.
- **Quantification:** Accurately dilute a known volume of the saturated solution with a suitable solvent. Analyze the concentration of **Phenyl 5-bromofuran-2-carboxylate** in the diluted solution using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection or UV-Vis spectroscopy against a standard curve.

- Calculation: Calculate the solubility of the compound in the original solvent based on the measured concentration and the dilution factor.

## Stability Profile

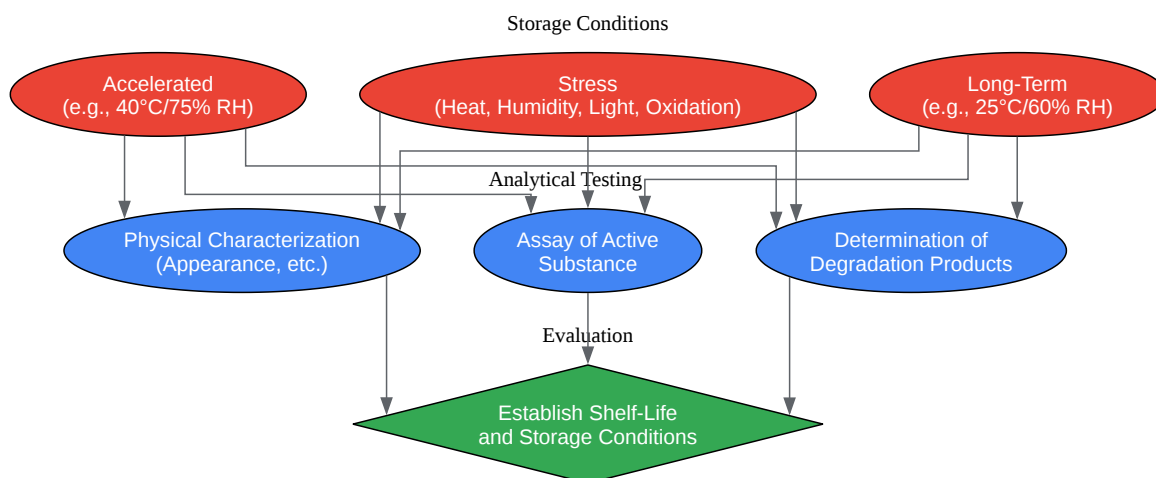
The stability of a pharmaceutical compound is paramount to ensure its safety and efficacy over its shelf life. Stability testing exposes the compound to various environmental conditions to predict its degradation pathways and rate.

Thermal Stability:

A study on a series of 4-(methoxycarbonyl)phenyl 5-aryl furan-2-carboxylates reported "excellent thermal stability with onset decomposition temperatures higher than 229 °C"[8]. This suggests that the core structure of **Phenyl 5-bromofuran-2-carboxylate** is likely to be thermally robust.

Experimental Protocol for Stability Testing (ICH Guidelines):

The International Council for Harmonisation (ICH) provides comprehensive guidelines for stability testing of new drug substances[9][10][11][12][13]. The following protocols are based on these guidelines.



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**Figure 2:** Logical relationship of ICH-guided stability testing for **Phenyl 5-bromofuran-2-carboxylate**.

Methodology:

- Long-Term Stability Testing: Store samples of **Phenyl 5-bromofuran-2-carboxylate** under long-term storage conditions (e.g., 25 °C ± 2 °C / 60% RH ± 5% RH) for a minimum of 12 months.
- Accelerated Stability Testing: Store samples under accelerated conditions (e.g., 40 °C ± 2 °C / 75% RH ± 5% RH) for a minimum of 6 months. These conditions are designed to increase the rate of chemical degradation.
- Stress Testing:

- Thermal Stress: Expose the compound to high temperatures (e.g., 50 °C, 60 °C, or higher) for a shorter duration.
- Hydrolytic Stress: Test the stability in acidic, basic, and neutral aqueous solutions.
- Photostability: Expose the compound to a controlled amount of light and UV radiation as per ICH Q1B guidelines. A study on furan analogues of combretastatin A-4 provides insights into potential photodegradation pathways for furan-containing compounds[14].
- Oxidative Stress: Expose the compound to an oxidizing agent (e.g., hydrogen peroxide).
- Analytical Monitoring: At specified time points, analyze the samples for:
  - Assay: To determine the amount of the active substance remaining.
  - Degradation Products: To identify and quantify any impurities that have formed. A stability-indicating analytical method (typically HPLC) must be developed and validated for this purpose.
  - Physical Properties: To observe any changes in appearance, color, or other physical characteristics.

## Conclusion

While specific quantitative data for **Phenyl 5-bromofuran-2-carboxylate** remains to be fully elucidated, the available information on its analogue, 4-(methoxycarbonyl)**phenyl 5-bromofuran-2-carboxylate**, provides a strong indication of its likely solubility and stability characteristics. This guide outlines the necessary experimental protocols for researchers and drug development professionals to definitively characterize these critical parameters. The provided methodologies, based on established scientific principles and regulatory guidelines, will enable the generation of robust data essential for the advancement of any project involving **Phenyl 5-bromofuran-2-carboxylate**.

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